Spectroscopic Analysis of 10-Formylfolic Acid: Application Notes and Protocols

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Compound of Interest

Compound Name:	*10-Formylfolic acid*
CAS No.:	*134-05-4*
Cat. No.:	*B1664513*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the spectroscopic methods for the analysis of **10-Formylfolic acid**, a key derivative of folic acid. These protocols and notes are intended to guide researchers in the qualitative and quantitative analysis of this compound, which plays a role in various biological processes and is of interest in drug development.

Introduction

10-Formylfolic acid is a derivative of folic acid, a B-vitamin essential for numerous metabolic processes, including the synthesis of nucleotides and the metabolism of amino acids. The addition of a formyl group at the N10 position of the p-aminobenzoylglutamate moiety differentiates it from folic acid. Accurate and reliable analytical methods are crucial for studying its metabolism, pharmacokinetics, and role in cellular functions. This application note details the use of UV-Visible (UV-Vis) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) for the characterization of **10-Formylfolic acid**.

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UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable tool for the quantitative analysis of **10-Formylfolic acid** in solution and for monitoring its stability. The pteridine ring system in the molecule is the primary chromophore responsible for its UV absorption.

Quantitative Data

The UV absorption maxima of **10-Formylfolic acid** are pH-dependent, a characteristic feature of folic acid and its derivatives.

pH	λmax 1 (nm)	λmax 2 (nm)
7	265	350
11	255	366

Experimental Protocol

Objective: To determine the concentration of **10-Formylfolic acid** in an aqueous solution.

Materials:

- **10-Formylfolic acid** standard
- Phosphate buffer (pH 7.0)
- Sodium hydroxide solution (to adjust to pH 11)
- UV-Vis Spectrophotometer
- Quartz cuvettes (1 cm path length)

Procedure:

- Standard Solution Preparation: Prepare a stock solution of **10-Formylfolic acid** of known concentration (e.g., 1 mg/mL) in a suitable solvent, such as 0.1 M NaOH, ensuring complete dissolution. Protect the solution from light.

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- Working Solutions: Prepare a series of working standard solutions of varying concentrations by diluting the stock solution with the desired buffer (pH 7 or pH 11).
- Spectrophotometer Setup: Set the spectrophotometer to scan a wavelength range of 200-400 nm. Use the respective buffer as a blank to zero the instrument.
- Measurement: Record the absorbance spectra of the working standard solutions.
- Data Analysis: Determine the absorbance at the λmax for each concentration. Plot a calibration curve of absorbance versus concentration. The concentration of an unknown sample can be determined by measuring its absorbance and interpolating from the calibration curve using the Beer-Lambert law.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the **10-Formylfolic acid** molecule, allowing for the unambiguous identification and characterization of its chemical structure. While specific experimental data for **10-Formylfolic acid** is not readily available in the public domain, the following provides an expected profile based on its structure and data from related compounds.

Predicted Quantitative Data

^{1}H NMR (Proton NMR):

- Formyl Proton (-CHO): A singlet is expected in the downfield region, typically around 8.0-8.5 ppm.
- Pteridine and p-Aminobenzoyl Protons: A complex pattern of aromatic protons will be observed in the range of 6.5-9.0 ppm.
- Glutamic Acid Protons: Aliphatic protons of the glutamic acid moiety will appear in the upfield region, generally between 2.0 and 4.5 ppm.

^{13}C NMR (Carbon-13 NMR):

- Formyl Carbon (-CHO): The carbonyl carbon of the formyl group is expected to have a chemical shift in the range of 160-165 ppm.

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- Aromatic and Heterocyclic Carbons: Carbons of the pteridine and p-aminobenzoyl groups will resonate between 110 and 160 ppm.
- Glutamic Acid Carbons: The aliphatic carbons and the carboxyl carbons of the glutamic acid residue will be found in the ranges of 25-55 ppm and 170-180 ppm, respectively.

Experimental Protocol

Objective: To obtain high-resolution ^{1}H and ^{13}C NMR spectra of **10-Formylfolic acid** for structural confirmation.

Materials:

- **10-Formylfolic acid** sample
- Deuterated solvent (e.g., DMSO-d_6, D_2O with NaOH)
- NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes

Procedure:

- Sample Preparation: Dissolve an appropriate amount of **10-Formylfolic acid** (typically 5-10 mg) in a suitable deuterated solvent (approximately 0.6-0.7 mL). The choice of solvent is critical due to the limited solubility of folic acid derivatives. DMSO-d_6 or D_2O with a small amount of NaOH to aid dissolution are common choices.
- Instrument Setup: Tune and shim the NMR spectrometer to ensure a homogeneous magnetic field. Set the appropriate acquisition parameters for ^{1}H and ^{13}C NMR, including pulse sequence, acquisition time, relaxation delay, and number of scans.
- Data Acquisition: Acquire the ^{1}H NMR spectrum. Subsequently, acquire the ^{13}C NMR spectrum, which may require a longer acquisition time due to the lower natural abundance of ^{13}C.
- Data Processing and Analysis: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^{1}H NMR spectrum and

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determine the chemical shifts for all signals in both spectra. Assign the signals to the respective protons and carbons in the **10-Formylfolic acid** structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the **10-Formylfolic acid** molecule by measuring the absorption of infrared radiation.

Predicted Quantitative Data

The IR spectrum of **10-Formylfolic acid** is expected to show characteristic absorption bands for its various functional groups.

Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
O-H (Carboxylic acid)	Stretching	3300-2500 (broad)
N-H (Amine and Amide)	Stretching	3400-3100
C-H (Aromatic)	Stretching	3100-3000
C-H (Aliphatic)	Stretching	3000-2850
C=O (Formyl)	Stretching	~1700-1680
C=O (Carboxylic acid)	Stretching	~1710
C=O (Amide)	Stretching (Amide I)	~1650
C=C (Aromatic)	Stretching	1600-1450
N-H (Amine and Amide)	Bending	1640-1550
C-N	Stretching	1350-1000

Experimental Protocol

Objective: To obtain an IR spectrum of **10-Formylfolic acid** to confirm the presence of key functional groups.

Materials:

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- **10-Formylfolic acid** sample
- Potassium bromide (KBr, IR grade)
- FTIR spectrometer
- Agate mortar and pestle
- Pellet press

Procedure:

- Sample Preparation (KBr Pellet Method): Dry the **10-Formylfolic acid** sample and KBr to remove any moisture. Mix a small amount of the sample (1-2 mg) with about 100-200 mg of KBr in an agate mortar. Grind the mixture thoroughly to a fine powder. Place the powder in a pellet press and apply pressure to form a thin, transparent pellet.
- Background Spectrum: Place the KBr pellet holder (without the sample pellet) in the FTIR spectrometer and record a background spectrum.
- Sample Spectrum: Place the sample pellet in the holder and record the IR spectrum over a range of 4000 to 400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups in the **10-Formylfolic acid** molecule.

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the molecular weight and elemental composition of **10-Formylfolic acid**, as well as for its sensitive quantification, often in combination with liquid chromatography (LC-MS/MS).

Quantitative Data

- Molecular Formula: $C_{20}H_{19}N_7O_7$
- Monoisotopic Mass: 469.1346 g/mol

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- Parent Ion ($[M+H]^+$): m/z 470.1420
- Parent Ion ($[M-H]^-$): m/z 468.1274

Expected Fragmentation Pattern (Positive Ion Mode - ESI-MS/MS of $[M+H]^+$): Tandem mass spectrometry of the protonated molecule is expected to yield characteristic fragment ions resulting from the cleavage of the C-N bond between the p-aminobenzoyl and glutamic acid moieties, and the bond between the pteridine methylene group and the p-aminobenzoyl nitrogen.

Precursor Ion (m/z)	Fragment Ion (m/z)	Putative Lost Fragment
470.14	293.10	Glutamic acid
470.14	176.07	p-Aminobenzoylglutamic acid
470.14	147.04	Glutamic acid - CO

Experimental Protocol (LC-MS/MS)

Objective: To develop a sensitive and selective method for the quantification of **10-Formylfolic acid** in biological matrices.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem mass spectrometer (e.g., Triple Quadrupole or Q-TOF) with an Electrospray Ionization (ESI) source

Materials:

- **10-Formylfolic acid** standard
- Internal standard (e.g., ^{13}C-labeled **10-Formylfolic acid**)
- HPLC-grade solvents (e.g., acetonitrile, methanol, water)
- Formic acid or ammonium acetate (for mobile phase modification)

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- C18 reversed-phase HPLC column

Procedure:

- Sample Preparation: For biological samples (e.g., plasma, cell extracts), perform a protein precipitation step (e.g., with methanol or acetonitrile) followed by centrifugation. The supernatant can be diluted before injection. Addition of an antioxidant like ascorbic acid to the extraction solvent can help prevent degradation of folates.
- LC Separation:
  - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 2.6 µm).
  - Mobile Phase A: Water with 0.1% formic acid.
  - Mobile Phase B: Acetonitrile with 0.1% formic acid.
  - Gradient: A typical gradient would start with a low percentage of organic phase (e.g., 5% B), ramp up to a high percentage (e.g., 95% B) to elute the analyte, and then re-equilibrate the column.
  - Flow Rate: 0.3-0.5 mL/min.
  - Injection Volume: 5-10 µL.
- MS/MS Detection:
  - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
  - Scan Type: Multiple Reaction Monitoring (MRM) for quantification.
  - MRM Transitions: Monitor the transition from the precursor ion (e.g., m/z 470.14 for $[M+H]^+$) to one or more specific product ions (e.g., m/z 293.10).
  - Optimization: Optimize MS parameters such as capillary voltage, source temperature, and collision energy to achieve maximum sensitivity.

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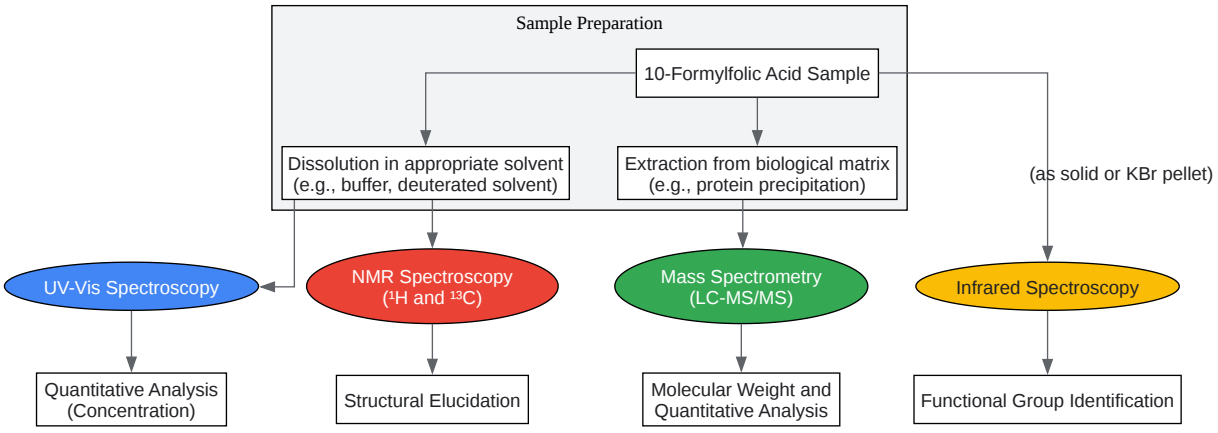
- Quantification: Create a calibration curve by analyzing standard solutions of **10-Formylfolic acid** with the internal standard. The concentration in unknown samples is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualizations

Spectroscopic Analysis Workflow



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Caption: Workflow for the spectroscopic analysis of **10-Formylfolic acid**.

Metabolic Context of 10-Formyl Folate Derivatives

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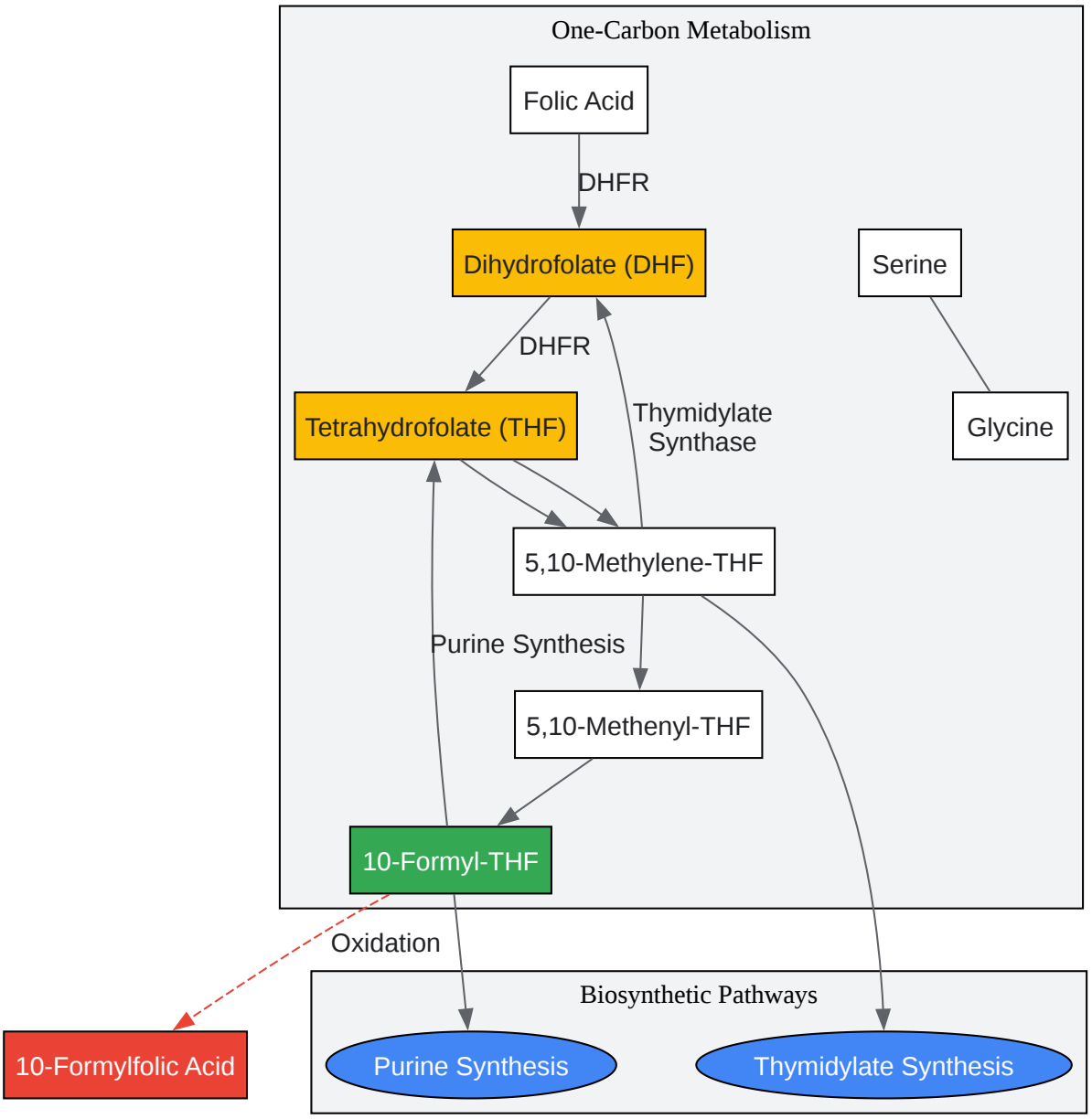

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Caption: Simplified metabolic pathway involving 10-formyl folate derivatives.

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